

BAY-155 stability and storage conditions

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Compound of Interest

Compound Name: BAY-155

Cat. No.: B15572040

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This technical support guide provides essential information on the stability and storage of **BAY-155**, a potent and selective menin-MLL inhibitor. Adherence to these guidelines is crucial for ensuring the integrity and performance of the compound in your research.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **BAY-155**?

A1: Solid **BAY-155** should be stored under specific temperature conditions to ensure its long-term stability. For detailed information, please refer to the storage conditions table below.

Q2: How should I store solutions of **BAY-155**?

A2: The recommended storage for **BAY-155** in solvent is at -80°C for up to six months or at -20°C for up to six months.^[1] It is best practice to prepare fresh solutions for optimal results. If you need to store solutions, aliquot them into single-use vials to avoid repeated freeze-thaw cycles.

Q3: What is the recommended solvent for dissolving **BAY-155**?

A3: **BAY-155** is soluble in DMSO, with a reported solubility of 10 mM.[\[1\]](#)

Q4: Is **BAY-155** sensitive to light?

A4: While specific photostability data for **BAY-155** is not readily available, it is standard practice to protect all research compounds from light to prevent potential degradation. Therefore, it is recommended to store both solid **BAY-155** and its solutions in light-protecting containers or in the dark.

Data Presentation: Storage and Stability

Proper storage is critical for maintaining the quality and activity of **BAY-155**. The following tables summarize the recommended storage conditions for the compound in both solid and solution forms.

Table 1: Recommended Storage Conditions for **BAY-155**

Form	Storage Temperature	Recommended Duration
Solid Powder	-20°C	12 Months
Solid Powder	4°C	6 Months
In Solvent (DMSO)	-80°C	6 Months
In Solvent (DMSO)	-20°C	6 Months

Data sourced from product information sheets.[\[1\]](#)

Troubleshooting Guide

This section addresses common issues that researchers may encounter when working with **BAY-155**.

Q: I am observing lower than expected activity with my **BAY-155** solution. What could be the cause?

A: There are several potential reasons for decreased activity:

- **Improper Storage:** Verify that your stock solutions have been stored at the recommended temperature (-20°C or -80°C) and for no longer than the recommended duration. Repeated freeze-thaw cycles can also lead to degradation.
- **Solution Age:** For best results, it is always recommended to use freshly prepared solutions. If using an older stock, its stability may be compromised.
- **Experimental Conditions:** Ensure that the final concentration of DMSO in your assay is not inhibiting your biological system.

Q: My **BAY-155** solution appears cloudy or has precipitated. What should I do?

A: Cloudiness or precipitation can occur for a few reasons:

- **Solubility Limit Exceeded:** Ensure you have not exceeded the solubility limit of **BAY-155** in your chosen solvent.
- **Temperature Effects:** The solubility of compounds can decrease at lower temperatures. Gently warm the solution to room temperature and vortex to see if the precipitate redissolves.
- **Solvent Evaporation:** If the solvent has evaporated over time, the concentration of **BAY-155** will increase, potentially leading to precipitation.

Q: How can I check the stability of my **BAY-155** sample?

A: To assess the stability of your compound, you can perform analytical tests such as High-Performance Liquid Chromatography (HPLC). Comparing the chromatogram of your current sample to a reference standard or a freshly prepared sample can reveal the presence of degradation products.

Experimental Protocols

While specific, validated stability-indicating analytical methods for **BAY-155** are not publicly available, researchers can adapt general protocols for assessing the stability of small molecules. The following are generalized methodologies for key stability-indicating experiments.

General Protocol for a Forced Degradation Study

A forced degradation study is designed to intentionally degrade a sample to identify potential degradation products and establish the stability-indicating nature of an analytical method.

Objective: To identify the degradation pathways of **BAY-155** under various stress conditions.

Methodology:

- Sample Preparation: Prepare solutions of **BAY-155** in a suitable solvent (e.g., DMSO or a mixture of acetonitrile and water).
- Stress Conditions: Expose the solutions to a range of stress conditions, including:
 - Acidic Hydrolysis: Add a small amount of a dilute acid (e.g., 0.1 N HCl) and incubate at a controlled temperature (e.g., 60°C).
 - Basic Hydrolysis: Add a small amount of a dilute base (e.g., 0.1 N NaOH) and incubate at a controlled temperature.
 - Oxidation: Add a small amount of an oxidizing agent (e.g., 3% hydrogen peroxide) and keep at room temperature.
 - Thermal Stress: Incubate a solution at an elevated temperature (e.g., 80°C).
 - Photostability: Expose a solution to a controlled light source, as detailed in the photostability protocol below.
- Time Points: Collect samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
- Analysis: Analyze the stressed samples using a suitable analytical method, such as HPLC with UV or mass spectrometry detection, to separate and identify any degradation products.

General Protocol for Photostability Testing

This protocol is based on the ICH Q1B guidelines for photostability testing of new drug substances.

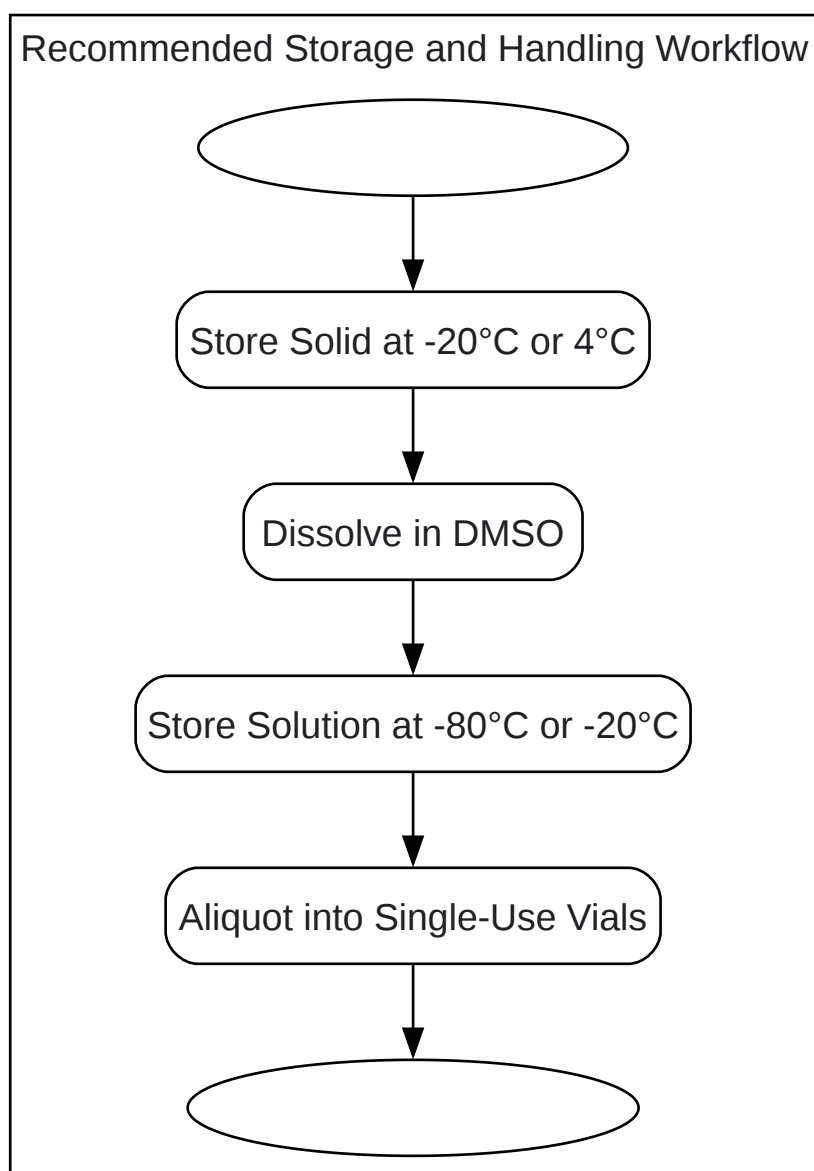
Objective: To evaluate the intrinsic photostability of **BAY-155**.

Methodology:

- Sample Preparation:
 - Solid State: Spread a thin layer of solid **BAY-155** in a chemically inert, transparent container.
 - Solution State: Prepare a solution of **BAY-155** in a suitable solvent in a chemically inert, transparent container.
- Light Exposure: Expose the samples to a light source that provides an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.
- Control Samples: Protect identical samples from light with aluminum foil to serve as dark controls.
- Analysis: After exposure, compare the light-exposed samples to the dark controls using an appropriate analytical method (e.g., HPLC) to quantify any degradation.

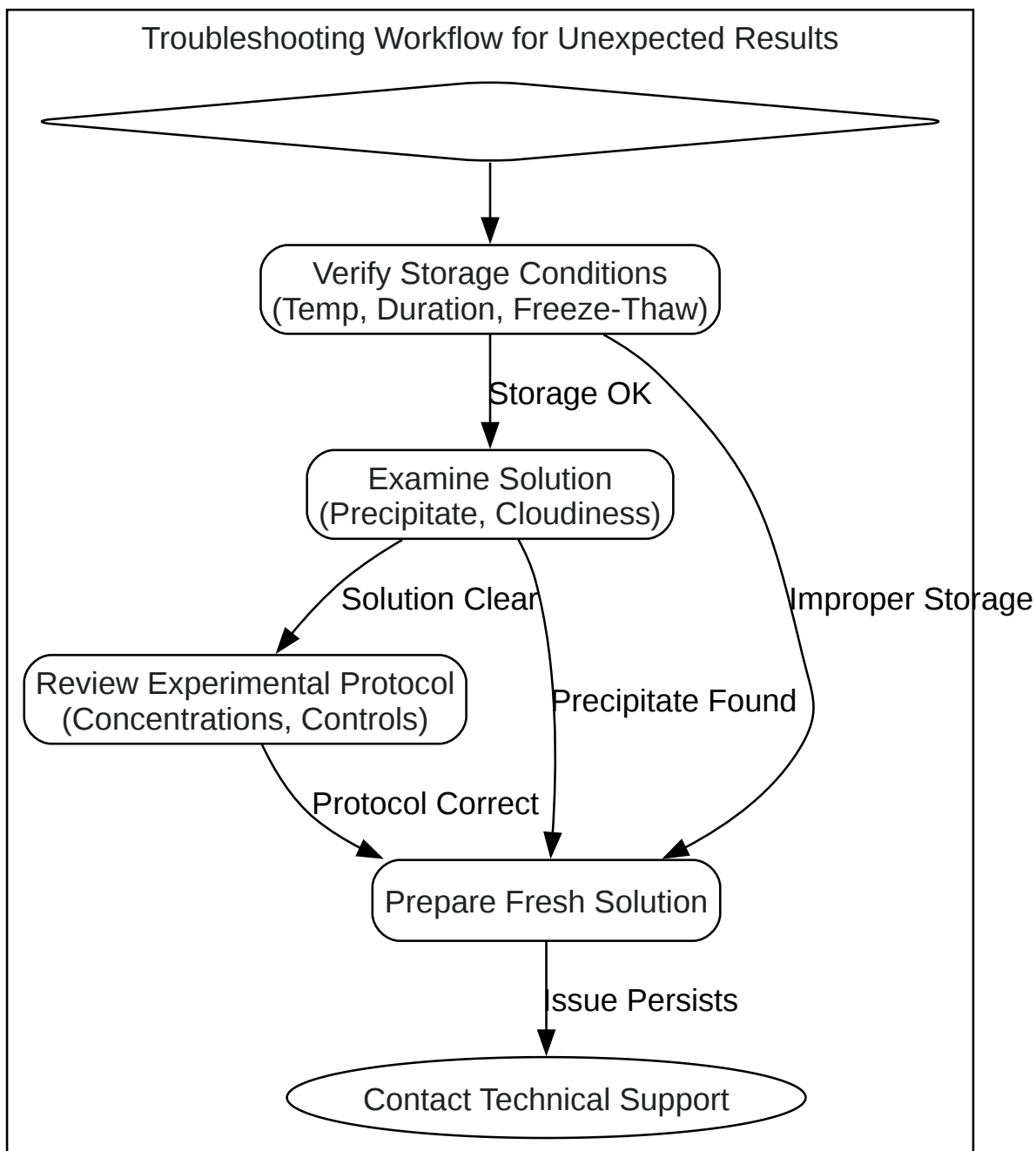
Visualizations

The following diagrams illustrate key workflows for the proper handling and troubleshooting of **BAY-155**.



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Caption: Recommended storage and handling workflow for **BAY-155**.



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Caption: Troubleshooting workflow for **BAY-155** experiments.

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References

- 1. database.ich.org [database.ich.org]
- To cite this document: BenchChem. [BAY-155 stability and storage conditions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15572040/docs#bay-155-stability-and-storage-conditions\]](https://www.benchchem.com/product/b15572040/docs#bay-155-stability-and-storage-conditions)

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